

3,4-Difluoro U-49900 hydrochloride basic properties

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Compound of Interest

Compound Name: 3,4-Difluoro U-49900
hydrochloride

Cat. No.: B15623435

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An In-depth Technical Guide on the Core Properties of 3,4-Difluoro U-49900 Hydrochloride

This technical guide provides a comprehensive overview of the basic properties of **3,4-Difluoro U-49900 hydrochloride**, a novel synthetic opioid. The information is intended for researchers, scientists, and drug development professionals, with a focus on its chemical characteristics, pharmacological profile, and analytical detection methods. All quantitative data is summarized in tables for clarity, and key processes are visualized using diagrams.

Chemical and Physical Properties

3,4-Difluoro U-49900 hydrochloride is an analytical reference standard categorized as a utopioid.[1][2] It is a fluorinated analog of U-49900, a synthetic opioid developed by the Upjohn company.[3][4] The core structure consists of a difluorinated benzamide moiety linked to a diethylaminocyclohexyl group.

Property	Value
Formal Name	trans-3,4-difluoro-N-(2-(diethylamino)cyclohexyl)-N-methylbenzamide, monohydrochloride[1]
CAS Number	2743078-88-6[1]
Molecular Formula	C ₁₈ H ₂₆ F ₂ N ₂ O • HCl[1]
Formula Weight	360.9 g/mol [1]
Purity	≥98%[1]
Formulation	A crystalline solid[1]
InChI Key	XFVNCUJJRSXGAS-GBNZRNLASA-N[1]

Solubility

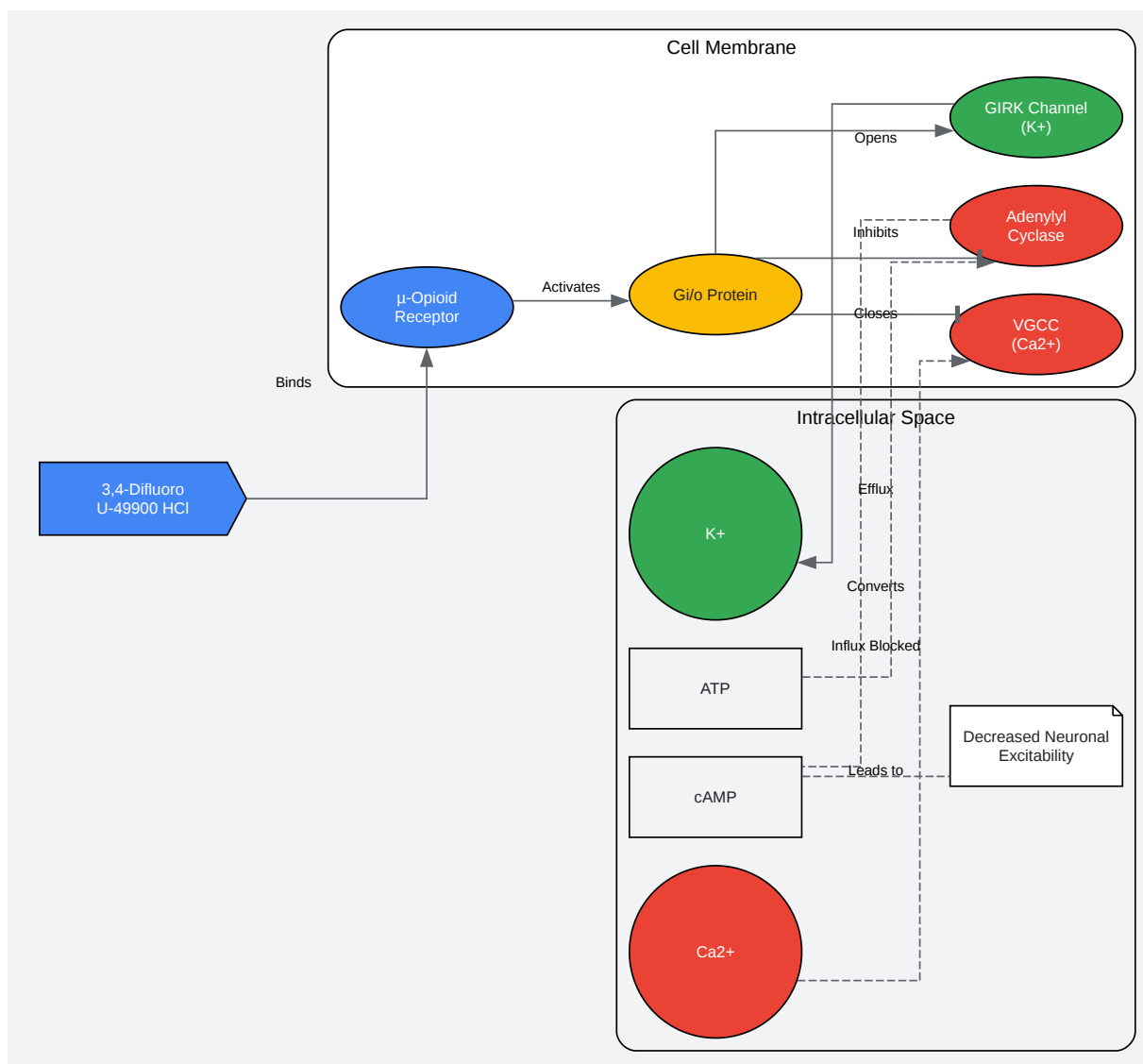
The solubility of **3,4-Difluoro U-49900 hydrochloride** has been determined in various common laboratory solvents.

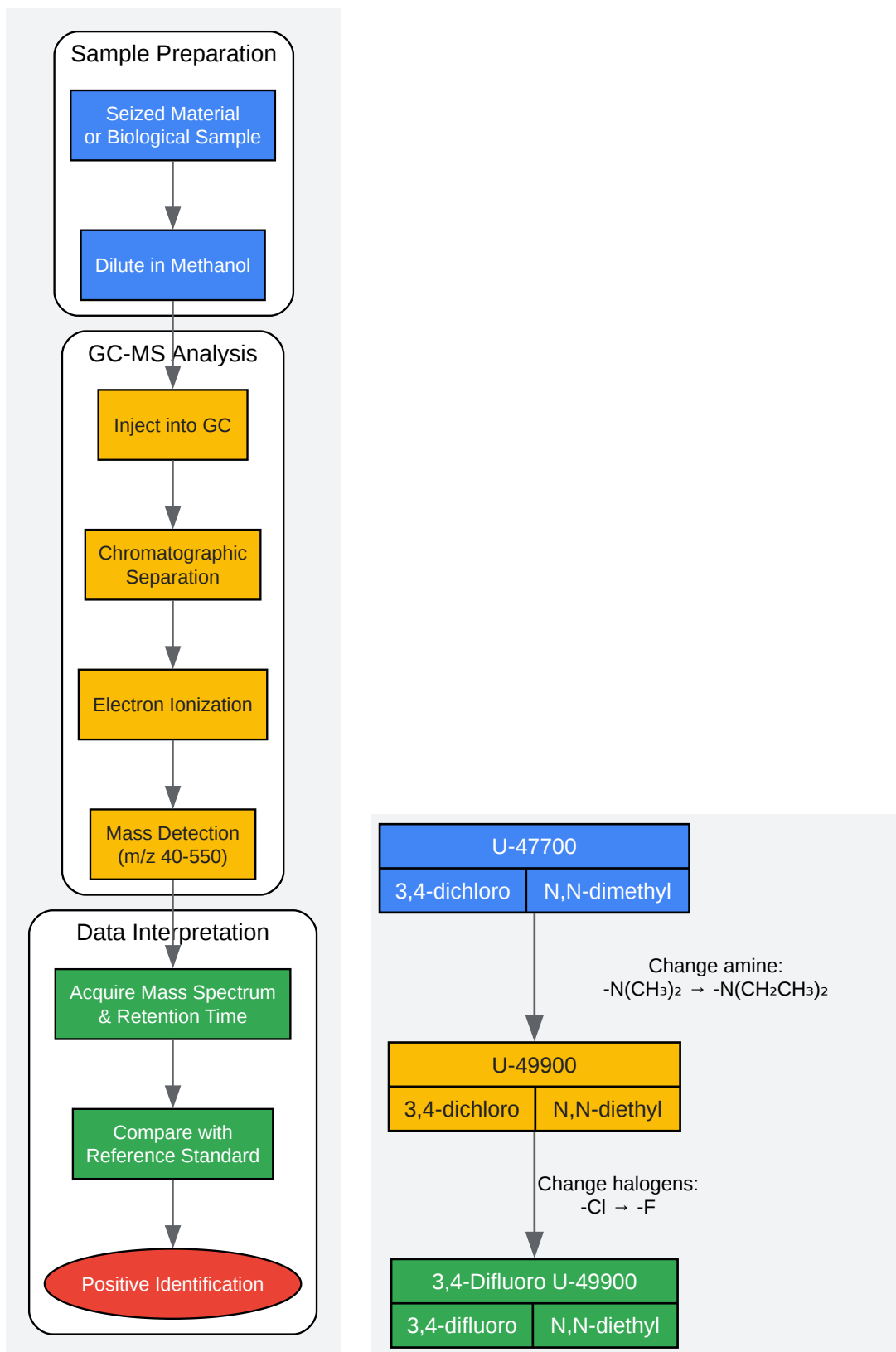
Solvent	Concentration
DMF	20 mg/ml[1]
DMSO	20 mg/ml[1]
Ethanol	20 mg/ml[1]
PBS (pH 7.2)	1 mg/ml[1]

Pharmacology and Mechanism of Action

3,4-Difluoro U-49900 is classified as a utopioid, indicating that its primary mechanism of action is as an agonist at the μ -opioid receptor (MOR).[1] While specific binding affinity and potency data for this particular fluorinated analog are not readily available in the provided literature, its parent compound, U-49900, is known to be a selective μ -opioid receptor agonist.[3] The activation of MOR by an agonist typically leads to a cascade of intracellular events.

The binding of an opioid agonist like 3,4-Difluoro U-49900 to the μ -opioid receptor, a G-protein coupled receptor (GPCR), initiates a signaling pathway. This involves the activation of the inhibitory G-protein (G_i/o), which in turn inhibits adenylyl cyclase, leading to decreased intracellular cyclic adenosine monophosphate (cAMP) levels. Concurrently, the signaling cascade modulates ion channel activity, causing the opening of G-protein-coupled inwardly rectifying potassium (GIRK) channels and the closing of voltage-gated calcium channels (VGCC). The overall effect is a reduction in neuronal excitability and a decrease in the release of neurotransmitters, which underlies the analgesic and other effects of opioids.





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